

In-Depth Technical Guide: HG-10-102-01 Binding Affinity to LRRK2

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Compound of Interest

Compound Name: HG-10-102-01

Cat. No.: B15602763

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the binding affinity of the inhibitor **HG-10-102-01** to Leucine-rich repeat kinase 2 (LRRK2), a key target in Parkinson's disease research. This document details the quantitative binding data, experimental methodologies for assessing kinase activity, and visual representations of the relevant biological pathways and experimental workflows.

Core Data: HG-10-102-01 Binding Affinity

HG-10-102-01 is a potent, selective, and brain-penetrant inhibitor of LRRK2.[1] It functions as an ATP-competitive inhibitor, targeting the kinase domain of the LRRK2 protein.[2] Its efficacy has been quantified against wild-type LRRK2 and several pathogenic mutant forms of the kinase, which are implicated in the development of Parkinson's disease.

Quantitative Binding and Inhibition Data

The inhibitory activity of **HG-10-102-01** is typically expressed as the half-maximal inhibitory concentration (IC50), which represents the concentration of the inhibitor required to reduce the

enzymatic activity of LRRK2 by 50%. The IC₅₀ values for **HG-10-102-01** against various forms of LRRK2 are summarized in the table below.

LRRK2 Variant	IC ₅₀ (nM)
Wild-Type (WT)	20.3[1][2][3][4][5]
G2019S Mutant	3.2[1][2][3][4]
A2016T Mutant	153.7[2][3][4][6]
G2019S + A2016T Double Mutant	95.9[2][3][4][6]

In addition to its primary target, **HG-10-102-01** has been profiled for off-target activity. It demonstrates significantly lower potency against other kinases, such as MNK2 and MLK1, with IC₅₀ values of 0.6 μM and 2.1 μM, respectively, highlighting its selectivity for LRRK2.[1][2]

Experimental Protocols

The determination of **HG-10-102-01**'s binding affinity and inhibitory activity against LRRK2 is performed using in vitro kinase assays. The following is a representative protocol for a radiometric kinase assay, a common method cited in the literature for this purpose.

In Vitro Radiometric Kinase Assay for LRRK2

Objective: To determine the IC₅₀ value of **HG-10-102-01** for LRRK2.

Materials:

- Enzyme: Purified, active recombinant human LRRK2 (wild-type or mutant).
- Inhibitor: **HG-10-102-01**, dissolved in Dimethyl Sulfoxide (DMSO).
- Substrate: A suitable peptide substrate for LRRK2, such as Nictide or LRRKtide.[2]
- Radioactive ATP: [γ-³²P]ATP.
- Kinase Buffer: Typically contains Tris-HCl or HEPES buffer, MgCl₂, BSA, and DTT.[7]

- Stop Solution: Phosphoric acid or similar acidic solution.
- P81 Phosphocellulose Paper: For capturing the phosphorylated substrate.
- Scintillation Counter: For measuring radioactivity.

Procedure:

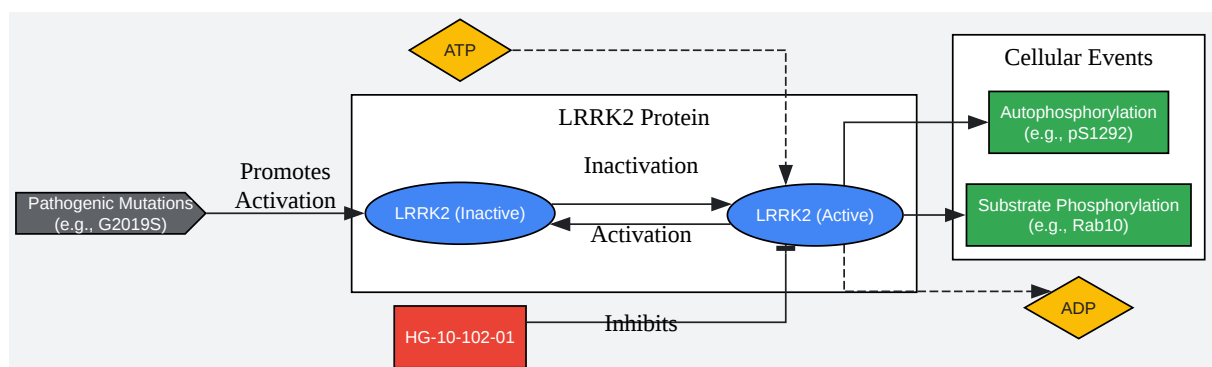
- Preparation of Reagents:
 - Prepare a serial dilution of **HG-10-102-01** in DMSO.
 - Prepare a working solution of the LRRK2 enzyme in kinase buffer.
 - Prepare a reaction mixture containing the peptide substrate and non-radioactive ATP in kinase buffer.
- Kinase Reaction:
 - In a microplate, add a small volume of the diluted **HG-10-102-01** or DMSO (as a vehicle control) to each well.
 - Add the LRRK2 enzyme to each well and pre-incubate for a short period (e.g., 10-15 minutes) at room temperature to allow the inhibitor to bind to the enzyme.
 - Initiate the kinase reaction by adding the reaction mixture containing the substrate and [γ - ^{32}P]ATP. The final ATP concentration is typically kept at or near the K_m value for LRRK2.
 - Incubate the reaction mixture at 30°C for a defined period (e.g., 60-120 minutes).^[7]
- Termination and Detection:
 - Stop the reaction by adding the stop solution.
 - Spot a portion of the reaction mixture from each well onto a P81 phosphocellulose paper.
 - Wash the P81 papers extensively with phosphoric acid to remove unincorporated [γ - ^{32}P]ATP.

- Dry the papers and measure the incorporated radioactivity using a scintillation counter.
- Data Analysis:
 - The amount of radioactivity is proportional to the kinase activity.
 - Plot the percentage of LRRK2 activity against the logarithm of the **HG-10-102-01** concentration.
 - Determine the IC₅₀ value by fitting the data to a sigmoidal dose-response curve.

Visualizations

LRRK2 Signaling Pathway and Inhibition by HG-10-102-01

The following diagram illustrates the central role of LRRK2 in cellular signaling and the mechanism of inhibition by **HG-10-102-01**. LRRK2's kinase activity leads to its autophosphorylation and the phosphorylation of downstream substrates, such as Rab proteins. Pathogenic mutations can enhance this kinase activity. **HG-10-102-01** acts by blocking the ATP-binding site of the LRRK2 kinase domain, thereby preventing these phosphorylation events.

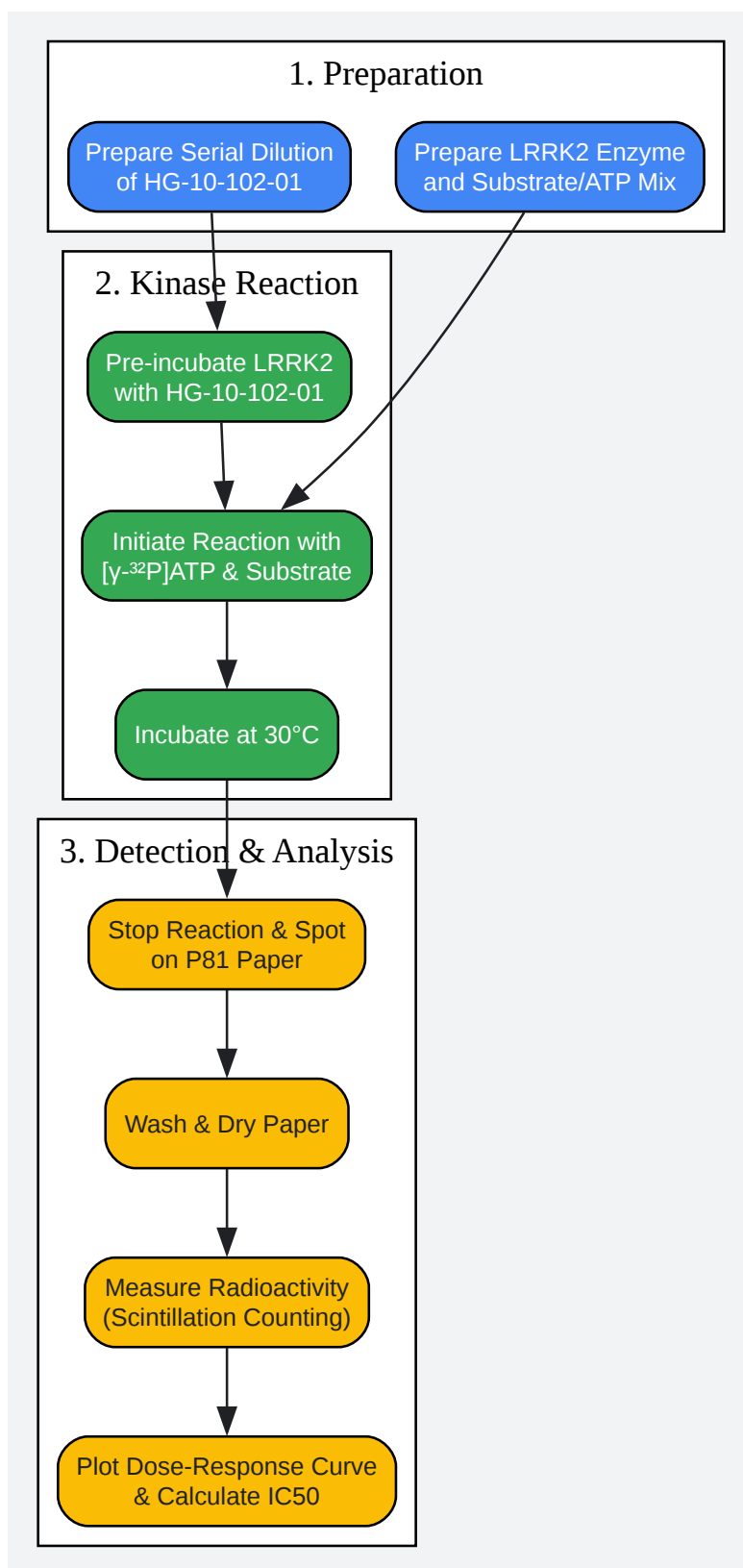


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Caption: LRRK2 signaling and inhibition by **HG-10-102-01**.

Experimental Workflow for IC50 Determination

The diagram below outlines the key steps in the experimental workflow for determining the IC50 of **HG-10-102-01** against LRRK2 using a radiometric assay.



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Caption: Workflow for radiometric IC₅₀ determination.

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